

1-O-Methyljatamanin D: A Technical Review of an Elusive Iridoid

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Compound of Interest

Compound Name: 1-O-Methyljatamanin D

Cat. No.: B15592355

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For Researchers, Scientists, and Drug Development Professionals

Abstract

1-O-Methyljatamanin D is a recognized iridoid compound isolated from the medicinal plant *Valeriana jatamansi* (also known as *Valeriana wallichii*). Despite its identification and commercial availability for research purposes, a comprehensive review of publicly accessible scientific literature reveals a significant scarcity of in-depth studies on its specific biological activities, mechanism of action, and detailed experimental protocols. This technical guide provides a summary of the available information on **1-O-Methyljatamanin D** and places it within the broader context of the rich phytochemistry and pharmacological activities of other iridoids and compounds isolated from *Valeriana jatamansi*.

Introduction to 1-O-Methyljatamanin D

1-O-Methyljatamanin D is classified as an iridoid, a class of monoterpenoids known for their diverse biological activities. It is a natural product originating from the herbs of *Valeriana jatamansi*, a plant with a long history of use in traditional medicine.

Table 1: Physicochemical Properties of **1-O-Methyljatamanin D**

Property	Value	Source
CAS Number	54656-47-2	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₁ H ₁₆ O ₄	[1] [2]
Molecular Weight	212.3 g/mol	[1]
Class	Iridoid	[2]
Source	Valeriana jatamansi	[2]

Biological Activities of Related Compounds from *Valeriana jatamansi*

While specific biological data for **1-O-Methyljatamanin D** is not readily available in the reviewed literature, numerous studies have investigated other compounds from *Valeriana jatamansi*, revealing a range of pharmacological effects. This provides a valuable context for potential future research on **1-O-Methyljatamanin D**.

Neuroprotective Effects

Several iridoids and other constituents isolated from the roots of *Valeriana jatamansi* have demonstrated moderate neuroprotective effects. For instance, a study on iridoids from this plant showed that some compounds exhibited protective effects against MPP⁺-induced neuronal cell death in human dopaminergic neuroblastoma SH-SY5Y cells. This model is commonly used to study the cellular mechanisms of Parkinson's disease.

Anti-inflammatory Activity

Extracts and isolated compounds from *Valeriana wallichii* have been shown to possess anti-inflammatory properties[\[6\]](#). The anti-inflammatory-like activity of the crude extract has been observed to be significant and dose-dependent in animal models[\[6\]](#).

Antileishmanial and Cytotoxic Activities

Bioassay-guided fractionation of the chloroform extract of *Valeriana wallichii* rhizomes led to the isolation of several compounds with leishmanicidal potential against *Leishmania major* promastigotes[\[7\]](#). This indicates the potential of compounds from this plant in the development

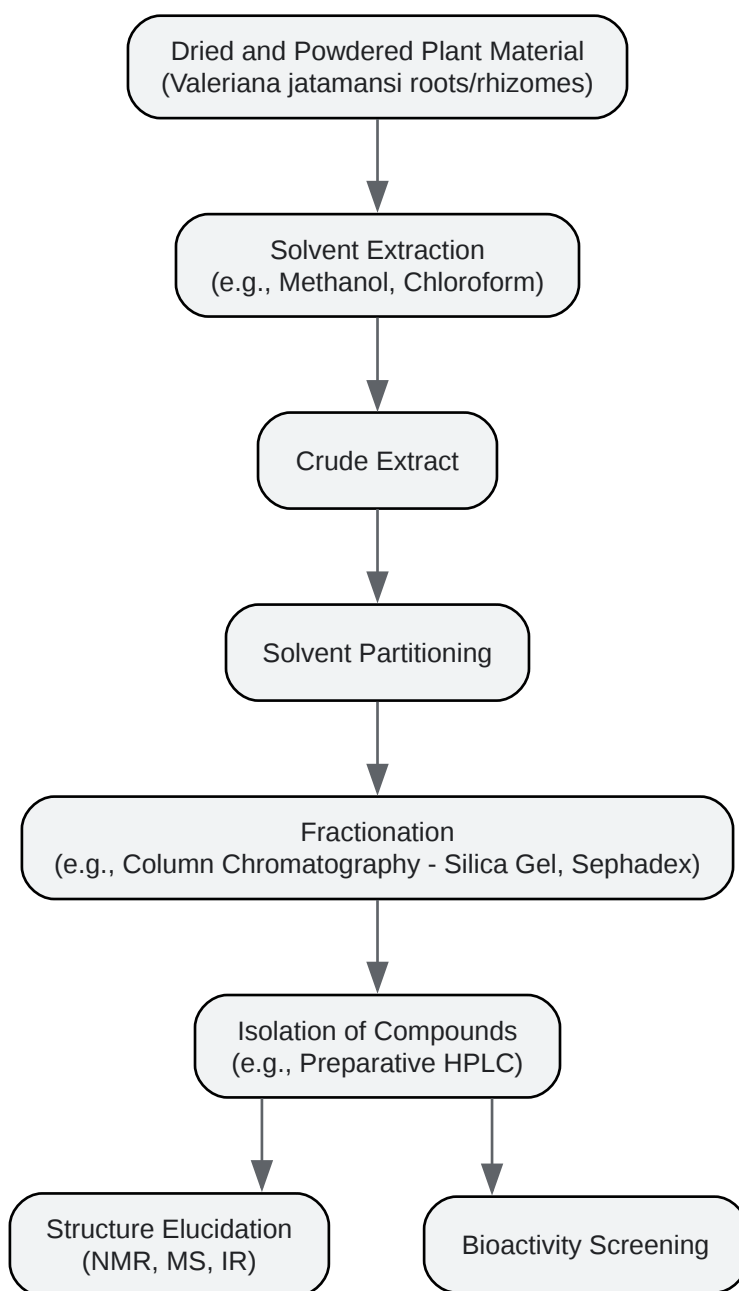
of treatments for leishmaniasis. Some of the isolated compounds also exhibited cytotoxic properties[7].

Experimental Protocols: A Generalized Approach

Detailed experimental protocols for **1-O-Methyljatamanin D** are not available. However, based on the literature for other iridoids from *Valeriana jatamansi*, a general workflow for isolation and bioactivity screening can be outlined.

General Isolation and Purification Workflow

The following diagram illustrates a typical workflow for the isolation of iridoids from *Valeriana* species, which would be applicable for obtaining **1-O-Methyljatamanin D**.

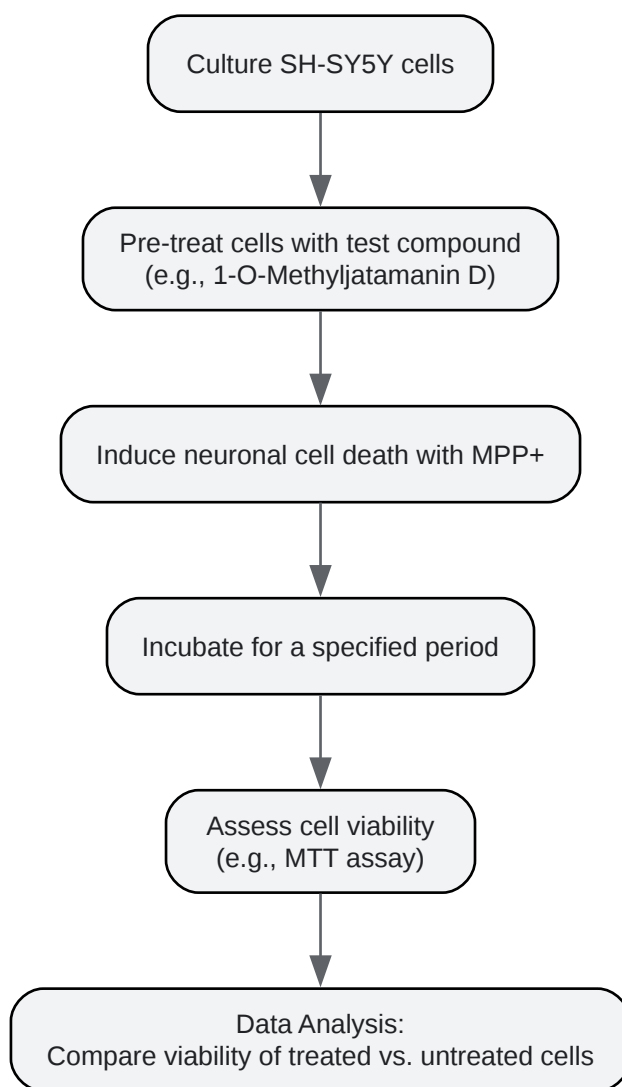


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Figure 1. Generalized workflow for the isolation and characterization of iridoids.

Neuroprotective Activity Assay (General Methodology)

The following diagram outlines a common experimental protocol to assess the neuroprotective effects of a compound, based on studies of other *Valeriana* iridoids.

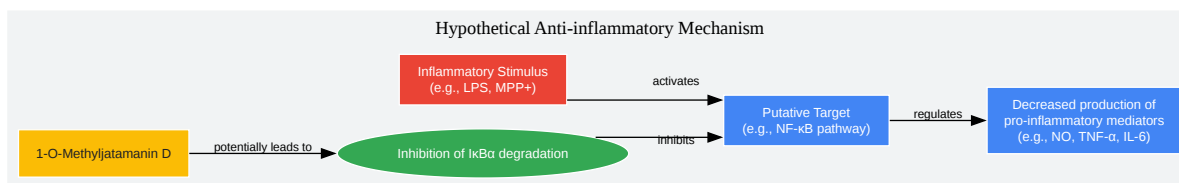


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Figure 2. Experimental workflow for assessing neuroprotective activity.

Signaling Pathways: A Hypothetical Perspective

Given the lack of specific data for **1-O-Methyljatamanin D**, no signaling pathways can be definitively described. However, based on the known activities of other neuroprotective and anti-inflammatory natural products, one could hypothesize potential targets. The following diagram illustrates a hypothetical signaling pathway that could be investigated for **1-O-Methyljatamanin D** in the context of neuroinflammation.



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Figure 3. Hypothetical anti-inflammatory signaling pathway for investigation.

Conclusion and Future Directions

1-O-Methyljatamanin D remains an understudied natural product with potential for pharmacological activity, given the known properties of other compounds from *Valeriana jatamansi*. The current body of scientific literature lacks the specific data required for a full technical assessment. Future research should focus on the following:

- **Isolation and Definitive Structure Elucidation:** Publication of the complete spectroscopic data ($^1\text{H-NMR}$, $^{13}\text{C-NMR}$, MS) that unequivocally confirms the structure of **1-O-Methyljatamanin D**.
- **Comprehensive Biological Screening:** Systematic evaluation of **1-O-Methyljatamanin D** in a panel of in vitro and in vivo assays to determine its cytotoxic, neuroprotective, anti-inflammatory, and other potential pharmacological activities.
- **Mechanism of Action Studies:** Elucidation of the specific molecular targets and signaling pathways through which **1-O-Methyljatamanin D** exerts any identified biological effects.

The information provided herein serves as a foundation for researchers and drug development professionals interested in exploring the therapeutic potential of this and other related iridoids from *Valeriana*. The rich ethnobotanical history and documented bioactivities of this plant genus suggest that its individual components, including the elusive **1-O-Methyljatamanin D**, are worthy of further scientific investigation.

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